

An In-depth Technical Guide to 5-Bromo-2-(trifluoromethoxy)phenol

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Compound of Interest

Compound Name: 5-Bromo-2-(trifluoromethoxy)phenol

Cat. No.: B1441415

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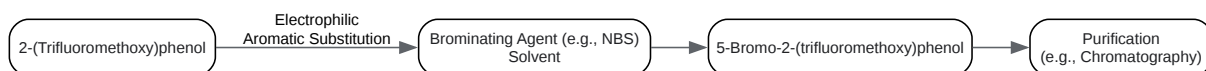
This guide provides a comprehensive technical overview of **5-Bromo-2-(trifluoromethoxy)phenol**, a fluorinated aromatic compound of significant interest in medicinal chemistry and materials science. We will delve into its chemical properties, synthesis, applications, and safety considerations, offering insights for its effective utilization in research and development.

Core Molecular Attributes

5-Bromo-2-(trifluoromethoxy)phenol is a substituted phenol featuring both a bromine atom and a trifluoromethoxy group. This unique combination of functional groups imparts specific physicochemical properties that are highly valuable in the design of novel molecules.

Property	Value	Reference
Molecular Formula	C ₇ H ₄ BrF ₃ O ₂	[1][2]
Molecular Weight	257.01 g/mol	[1][3]
CAS Number	1048963-39-8	[1][4]
Appearance	Colorless to light orange to yellow clear liquid or low melting solid	[3][5]
Purity	Typically ≥95% to ≥98%	[2][3]
Storage	Room temperature, in a dry, dark place under an inert atmosphere	[2][6]

Molecular Structure:



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Sources

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